

# step-by-step synthesis of tetraiodoethylene from calcium carbide

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## Compound of Interest

Compound Name: **Tetraiodoethylene**

Cat. No.: **B1221444**

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## Application Notes: Synthesis of Tetraiodoethylene

Introduction **Tetraiodoethylene** ( $C_2I_4$ ), also known as diiodoform, is a yellow crystalline solid that is insoluble in water but soluble in various organic solvents like benzene and chloroform.<sup>[1]</sup> Historically, it was proposed as an antiseptic, serving as an alternative to iodoform due to its odorless nature.<sup>[1]</sup> Today, its applications extend to being a component in some pesticide and fungicide formulations.<sup>[1]</sup> This document provides a detailed protocol for the synthesis of **tetraiodoethylene** starting from calcium carbide, a readily available industrial chemical.

**Synthesis Overview** The synthesis of **tetraiodoethylene** from calcium carbide is a multi-step process. The overall strategy involves the in-situ generation of acetylene gas, which is then converted to a diiodoacetylene intermediate. This intermediate is subsequently iodinated to yield the final product, **tetraiodoethylene**.

The key stages of the synthesis are:

- Generation of Acetylene: Calcium carbide ( $CaC_2$ ) reacts with water to produce a stream of acetylene gas ( $C_2H_2$ ).<sup>[2][3][4]</sup>
- Synthesis of Diiodoacetylene ( $C_2I_2$ ): The acetylene gas is bubbled through an aqueous solution containing an iodine source, leading to the formation of diiodoacetylene.<sup>[2][3]</sup>
- Synthesis of **Tetraiodoethylene** ( $C_2I_4$ ): The diiodoacetylene intermediate is then reacted with additional iodine to produce **tetraiodoethylene**.<sup>[1][5][6]</sup>

**Critical Safety Considerations** This synthesis involves hazardous materials and reactions.

Researchers must adhere to strict safety protocols.

- **Diiodoacetylene Hazard:** The intermediate, diiodoacetylene, is a highly volatile, toxic, and explosive compound sensitive to shock, heat, and friction.[\[2\]](#)[\[3\]](#)[\[7\]](#)[\[8\]](#) It should be handled with extreme caution, in small quantities, and behind a blast shield.
- **Acetylene Hazard:** Acetylene gas is flammable and can form explosive mixtures with air.[\[9\]](#) The generation should be performed in a well-ventilated fume hood, away from ignition sources.
- **Personal Protective Equipment (PPE):** Appropriate PPE, including safety goggles, a face shield, a lab coat, and chemical-resistant gloves, must be worn at all times.

## Experimental Protocols

### Part A: Synthesis of Diiodoacetylene ( $C_2I_2$ ) from Calcium Carbide

This protocol is adapted from the procedure described by Dehn.[\[3\]](#)

Reagents and Equipment:

- Calcium Carbide ( $CaC_2$ )
- Potassium Iodide ( $KI$ )
- Sodium Hypochlorite ( $NaOCl$ ) solution (12.5%)
- Distilled Water
- Gas generation flask with a dropping funnel
- Reaction vessel (e.g., a large measuring cylinder or beaker)
- Gas dispersion tube (sparger)
- Buchner funnel and filter paper

- Ice bath

Procedure:

- Acetylene Generation Setup: Assemble a gas generation apparatus where water can be added dropwise from a dropping funnel to calcium carbide in a flask. The outlet should be connected via tubing to a gas dispersion tube.
- Reaction Mixture Preparation: In the reaction vessel, dissolve 3g of potassium iodide in 40mL of distilled water.<sup>[3]</sup> Place the vessel in an ice bath to keep the reaction cool.
- Acetylene Generation: Begin generating a steady stream of acetylene by slowly dripping water onto the calcium carbide. Bubble the generated gas through the potassium iodide solution.<sup>[3]</sup>
- Formation of Diiodoacetylene: While the acetylene is bubbling, slowly add the 12.5% sodium hypochlorite solution dropwise to the KI solution.<sup>[3]</sup> The solution will first turn a reddish-amber color and then pale yellow.<sup>[3]</sup> The slow addition of hypochlorite generates unstable hypiodite in situ, which reacts with the acetylene.<sup>[2][3]</sup>
- Precipitation: Continue the slow addition of the hypochlorite solution until the formation of a flocculent white precipitate of diiodoacetylene is complete, and the addition of more hypochlorite no longer results in a yellow color.<sup>[3]</sup>
- Isolation: Isolate the white precipitate by vacuum filtration using a Buchner funnel.<sup>[3]</sup>
- Washing and Drying: Wash the precipitate with cold distilled water.<sup>[3]</sup> Dry the product in a dark, cool place (e.g., in a cardboard box) as diiodoacetylene is sensitive to light and volatile.<sup>[2][3]</sup> Do not leave it uncovered to prevent loss through sublimation.<sup>[3]</sup>

## Part B: Synthesis of Tetraiodoethylene (C<sub>2</sub>I<sub>4</sub>) from Diiodoacetylene

Reagents and Equipment:

- Diiodoacetylene (from Part A)

- Iodine (I<sub>2</sub>)
- Toluene
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Crystallization dish

**Procedure:**

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser, place the dried diiodoacetylene synthesized in Part A.
- Addition of Reagents: Add a stoichiometric excess of iodine and a suitable amount of toluene to serve as the solvent.
- Reaction: Heat the mixture to reflux. The thermal addition of iodine to diiodoacetylene proceeds rapidly in boiling toluene.[\[5\]](#)
- Workup and Purification: After the reaction is complete (can be monitored by TLC), allow the solution to cool. The product, **tetraiodoethylene**, will crystallize out of the solution upon cooling.
- Recrystallization: For higher purity, the crude product can be recrystallized from hot toluene.[\[5\]](#)
- Isolation and Drying: Collect the yellow crystals by filtration and dry them. The product should be protected from light, as it tends to turn brown upon exposure.[\[6\]](#)

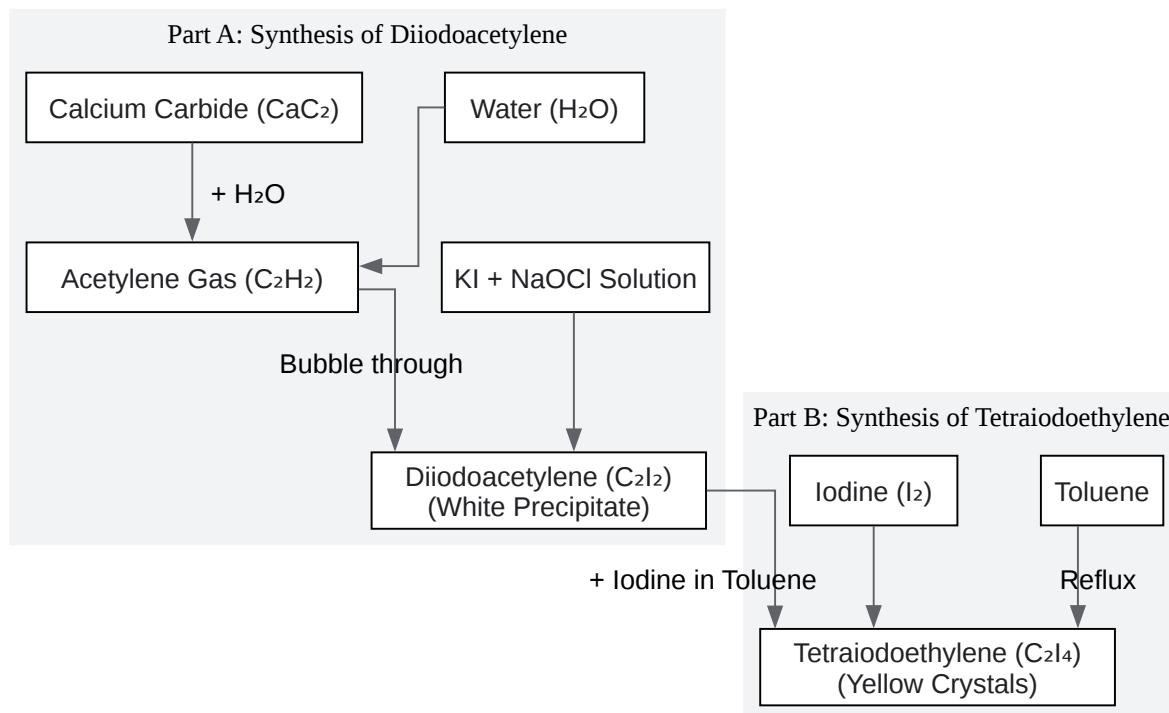
## Data Presentation

The table below summarizes key quantitative data for the compounds involved in the synthesis.

Compound	Formula	Molar Mass (g/mol)	Melting Point (°C)	Appearance
Calcium Carbide	CaC <sub>2</sub>	64.099	2160	Grayish-black solid
Acetylene	C <sub>2</sub> H <sub>2</sub>	26.04	-80.8 (sublimes)	Colorless gas
Diiodoacetylene	C <sub>2</sub> I <sub>2</sub>	277.83	81-82[2]	White, volatile solid[7]
Tetraiodoethylen e	C <sub>2</sub> I <sub>4</sub>	531.64[1][6]	187-192[1]	Yellow crystalline solid[1]

## Visualization

The following diagrams illustrate the logical workflow of the synthesis process.

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Caption: Workflow for **Tetraiodoethylene** Synthesis.

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